Structural Characterization of 3-(4-Fluorophenyl)-4'-trifluoromethylpropiophenone

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Compound of Interest

Compound Name:	*3-(4-Fluorophenyl)-4'-trifluoromethylpropiophenone*
CAS No.:	*654673-19-5*
Cat. No.:	*B1327664*

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Technical Guide for Analytical & Medicinal Chemists

Chemical Identity & Structural Logic[1][2][3]

Before initiating spectral acquisition, one must establish the theoretical connectivity to validate experimental data. This molecule is a dihydrochalcone (1,3-diphenylpropan-1-one) featuring two distinct fluorinated motifs.[1]

- IUPAC Name: 1-(4-(Trifluoromethyl)phenyl)-3-(4-fluorophenyl)propan-1-one[1]
- Molecular Formula: $C_{16}H_{12}F_4O$[1]
- Molecular Weight: 296.26 g/mol [1]
- Core Scaffold: Propiophenone (1-phenylpropan-1-one)[1]
- Key Pharmacophores:

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- Ring A (Benzoyl): Substituted at the para position with a Trifluoromethyl (-CF_3) group.
- Ring B (Distal): Substituted at the para position with a Fluorine (-F) atom.[2]
- Linker: Saturated ethylene bridge (-CH_2-CH_2-).[1]

Structural Connectivity Diagram (DOT)

The following diagram visualizes the fragmentation logic and connectivity for spectral assignment.



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Caption: Structural connectivity highlighting key spectral diagnostic zones (NMR shifts and MS fragmentation points).

Spectroscopic Characterization Protocols

As an application scientist, I recommend a multi-modal approach. Relying solely on ^{1}H NMR is insufficient due to the lack of coupling information for the quaternary carbons in the CF_3 group.[1] The following protocols are designed to be self-validating.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Operational Insight: The presence of fluorine atoms induces significant splitting in both ^{1}H and ^{13}C spectra.[1] You must run ^{19}F-decoupled ^{13}C NMR if available, or strictly analyze coupling constants (

) to differentiate impurities from real signals.

1. ^{1}H NMR (Proton) - 400 MHz, $CDCl_3$

The ethylene bridge provides the clearest confirmation of the dihydrochalcone backbone (saturation), distinguishing it from the unsaturated chalcone precursor.

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Position	Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (Ring A)	8.05	Doublet (Hz)	2H	Ortho to C=O[1] (Deshielded by anisotropy).[1]
Ar-H (Ring A)	7.73	Doublet (Hz)	2H	Ortho to CF_3.[1]
Ar-H (Ring B)	7.18	Multiplet (dd)	2H	Meta to F (shielded relative to Ring A).
Ar-H (Ring B)	6.98	Triplet (Hz)	2H	Ortho to F (Diagnostic ^{19}F coupling).
C(2)-H_2	3.32	Triplet (Hz)	2H	Alpha to Carbonyl.
C(3)-H_2	3.06	Triplet (Hz)	2H	Benzylic (Alpha to Ring B).[1]

2. ^{13}C NMR (Carbon) - 100 MHz, $CDCl_3$

Critical Note: The trifluoromethyl carbon and the carbons attached to fluorine will appear as quartets and doublets, respectively. Low signal-to-noise ratio is common for the CF_3 quartet; increase scan count (ns > 1024) if not visible.[1]

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Carbon Type	Shift (δ ppm)	Splitting Pattern (values)	Structural Validation
C=O	197.5	Singlet	Confirms ketone functionality.
C-F (Ring B)	161.5	Doublet (Hz)	Direct attachment to Fluorine.
CF_3	123.6	Quartet (Hz)	Diagnostic for -CF_3 group.[1]
C-CF_3 (Ring A)	134.5	Quartet (Hz)	Quaternary carbon attached to CF_3.[1]
Aliphatic CH_2	40.1	Singlet	Alpha to ketone.[1]
Aliphatic CH_2	29.8	Singlet	Benzylic carbon.[1]

3. ^{19}F NMR - 376 MHz, $CDCl_3$

This is the purity checkpoint. The molecule contains two chemically distinct fluorine environments.[1]

- Signal A (-CF_3):

  ppm (Singlet).[1]

- Signal B (-F):

  ppm (Multiplet).[1]

- Integration Ratio: Must be exactly 3:1.[1] A deviation >5% indicates defluorination or contamination.[1]

B. Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or LC-MS (ESI+).[1] Molecular Ion: $[M]^+$ = 296 m/z.[1]

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Fragmentation Pathway (EI):

- Alpha Cleavage: The bond between the carbonyl carbon and the alpha-methylene breaks.[1]
  - Fragment A: $[4\text{-}CF_3\text{-}Ph\text{-}C{\equiv}O]^+$

    m/z 173 (Base Peak).[1]
  - Fragment B: $[CH_2\text{-}Ph\text{-}F]^+$ (Tropylium ion derivative)

    m/z 109.[1]
- McLafferty Rearrangement: Less prominent in dihydrochalcones but may yield $[4\text{-}CF_3\text{-}Ph\text{-}C(OH){=}CH_2]^+$ at m/z 188.[1]

Impurity Profiling & Quality Control

In drug development, characterizing what is not the target is as important as the target itself. The primary impurity is the unsaturated chalcone (starting material or incomplete hydrogenation).[1]

Impurity Identification Table

Impurity	Origin	Detection Method	Diagnostic Signal
Chalcone Precursor	Incomplete Hydrogenation	^{1}H NMR	Olefinic doublets at 7.5–7.8 ppm (Hz, trans).[1]
Defluorinated Analog	Over-reduction	LC-MS	Mass shift $[M\text{-}H]^+$ = 278 (loss of F).[1]
Alcohol Derivative	Carbonyl Reduction	IR / ^{1}H NMR	Broad -OH stretch (3400 cm^{-1}); CH-OH multiplet (~4.8 ppm).[1]

Recommended Characterization Workflow

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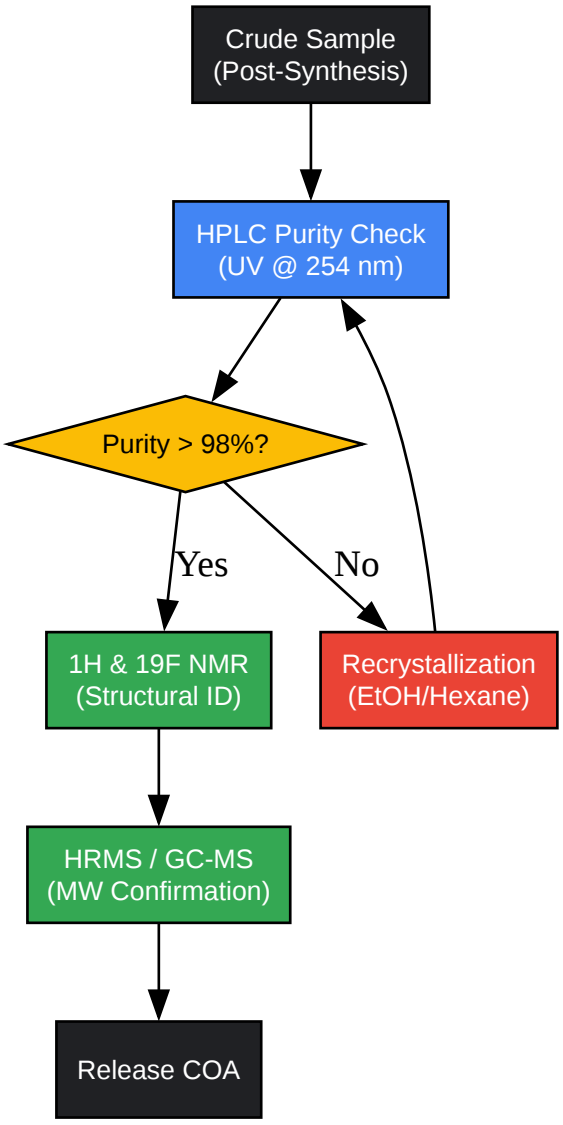
The following Graphviz diagram illustrates the decision tree for validating a batch of this intermediate.



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Caption: Step-by-step decision matrix for the structural validation and release of the target compound.

Experimental Protocol: Sample Preparation

To ensure reproducibility (Trustworthiness), follow this standard operating procedure (SOP) for analytical sample prep.

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1. NMR Sample Preparation:

- Mass: Weigh 10–15 mg of the solid.
- Solvent: Dissolve in 0.6 mL of $CDCl_3$ (99.8% D) containing 0.03% TMS.
- Filtration: If the solution is cloudy (inorganic salts from synthesis), filter through a cotton plug within a glass pipette directly into the NMR tube. Do not use plastic filters which may leach plasticizers.[1]

2. HPLC Method (Reverse Phase):

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase: A: Water (0.1% Formic Acid), B: Acetonitrile.
- Gradient: 50% B to 90% B over 10 minutes.
- Detection: UV at 254 nm (aromatic absorption) and 210 nm (amide/carbonyl).

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